

(R)-(+)-Lactamide safety data sheet and handling precautions

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Compound of Interest

Compound Name: (R)-(+)-Lactamide

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An In-depth Technical Guide to the Safe Handling of (R)-(+)-Lactamide

This document provides a comprehensive overview of the safety data and handling precautions for **(R)-(+)-Lactamide**, tailored for researchers, scientists, and professionals in drug development. **(R)-(+)-Lactamide**, also known as (R)-2-hydroxypropanamide, is a chiral building block utilized in the synthesis of pharmaceuticals and agrochemicals.^[1] Its specific stereochemistry is valuable for producing enantiomerically pure compounds, which is critical for developing effective drugs with minimal side effects.^[1]

Chemical and Physical Properties

(R)-(+)-Lactamide typically appears as a white, slightly yellow, or orange crystalline powder.^[1] It is a monocarboxylic acid amide and a secondary alcohol.^{[2][3]} The following table summarizes its key physical and chemical properties.

Property	Value
Synonyms	(R)-(+)-2-Hydroxypropionamide, (R)-2-Hydroxypropanamide[1][4]
CAS Number	598-81-2[1][4]
Molecular Formula	C ₃ H ₇ NO ₂ [1][4]
Molecular Weight	89.09 g/mol [1][4]
Appearance	White, slightly yellow or orange crystalline powder[1]
Melting Point	49-53 °C[4]; 53-55 °C[1]
Purity	≥ 98% (GC)[1]
Optical Rotation	[α] _{20/D} = +18° to +23° (c=10 in H ₂ O)[1]
Solubility	Soluble in water.[5]
Boiling Point	No data available[4]
Flash Point	No data available[4]
Auto-ignition Temperature	No data available[4]

Hazard Identification and GHS Classification

(R)-(+)-Lactamide is classified as an irritant.[2] While one Safety Data Sheet (SDS) states it is not a hazardous substance or mixture, it also lists specific GHS hazard statements that indicate potential for irritation.[4] It is crucial to handle this chemical with appropriate care.

GHS Classification	Details
Pictogram	Irritant[2]
Signal Word	Warning[2]
Hazard Statements	H315: Causes skin irritation.[2][4]H319: Causes serious eye irritation.[2][4]H335: May cause respiratory irritation.[2][4]
Carcinogenicity	Not classified as a carcinogen by IARC, NTP, or OSHA.[4]

Experimental Protocols

The safety data presented in this guide is derived from standardized Safety Data Sheets (SDS). These documents summarize the hazards of a chemical substance but do not typically include detailed experimental methodologies for the toxicological and ecotoxicological studies conducted. For specific protocols, researchers should consult primary toxicology literature or specialized databases.

However, first aid and accidental release measures are outlined as procedural protocols below.

First Aid Measures

In case of exposure, follow these procedures and seek medical attention.[4]

- General Advice: Consult a physician and show them the Safety Data Sheet.[4]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[4]
- Skin Contact: Immediately flush the skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[4]
- Eye Contact: Rinse cautiously and immediately with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[4]

- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person.[4]

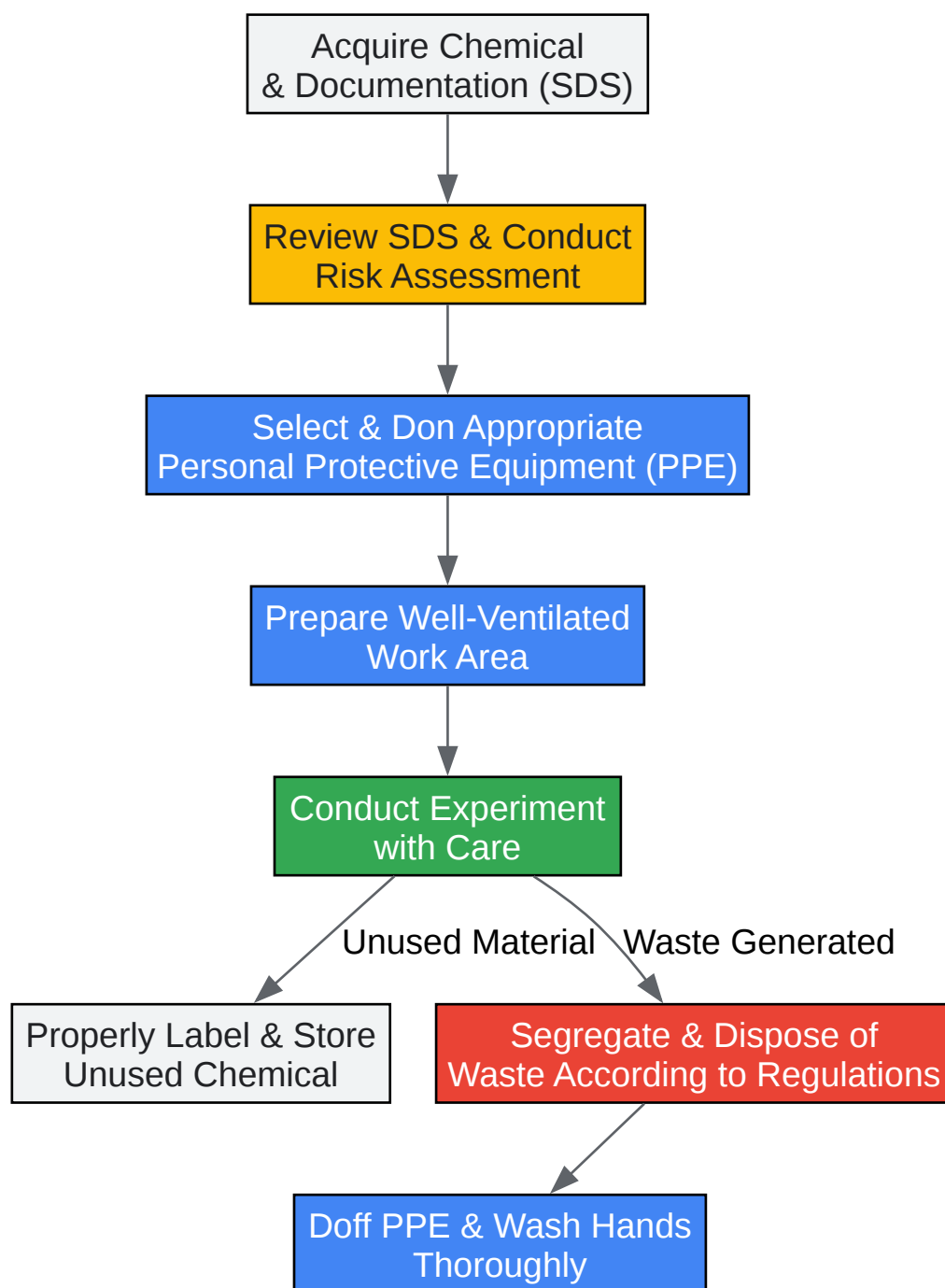
Accidental Release Measures

In the event of a spill, follow these steps to ensure safety and containment.

- Personal Precautions: Wear appropriate protective equipment, including gloves, safety glasses, and a respirator if dust is generated. Avoid breathing dust or fumes and ensure adequate ventilation.[4][6]
- Containment and Cleaning: For minor spills, clean up immediately.[6] Use dry clean-up procedures to avoid generating dust.[6] Vacuum or sweep up the material and place it into a suitable, sealed container for disposal.[4][6] Do not let the product enter drains or waterways.[4] For major spills, clear the area of personnel and move upwind.[6]

Handling, Storage, and Personal Protection

Proper handling and storage are essential to minimize risk. The following diagram illustrates a standard workflow for handling chemicals in a laboratory setting.



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Caption: General workflow for safe chemical handling in a research environment.

Safe Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing.[4] Use only in a well-ventilated area and avoid breathing dust or fumes.[4] Wash hands thoroughly after handling.[4] Keep containers tightly closed when not in use.[4][6] Do not eat, drink, or smoke in the handling area.[4]
- Storage: Store in a cool, dry, and well-ventilated area away from incompatible substances.[4] Keep containers tightly closed to prevent moisture contamination.[4][7] Store locked up.[4]

Exposure Controls and Personal Protection

No official occupational exposure limits (OSHA PEL, NIOSH REL, ACGIH TLV) have been established for **(R)-(+)-Lactamide**. [4] However, appropriate engineering controls and personal protective equipment should always be used.

Control	Specification
Engineering Controls	Use in a well-ventilated area. Facilities should be equipped with an eyewash station.[4]
Eye/Face Protection	Wear chemical splash-resistant safety glasses or goggles.[4] A face shield may be appropriate for certain tasks.[4]
Skin Protection	Wear protective gloves. The suitability and durability depend on the frequency and duration of contact.[4][6] Wear protective clothing to prevent skin exposure.[4]
Respiratory Protection	If dust is generated or ventilation is inadequate, use a NIOSH-approved respirator.[4][7]

Disposal Considerations

Chemical waste must be disposed of in accordance with local, state, and federal regulations.[4] Determine if the discarded chemical is classified as hazardous waste.[4] Dispose of the contents and container to an approved waste disposal plant.[4]

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References

- 1. chemimpex.com [chemimpex.com]
- 2. Lactamide | C₃H₇NO₂ | CID 94220 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Page loading... [wap.guidechem.com]
- 4. sds.metasci.ca [sds.metasci.ca]
- 5. lactamide, 2043-43-8 [thegoodscentcompany.com]
- 6. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 7. datasheets.scbt.com [datasheets.scbt.com]
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